A-Technical-Guide-to-OVA-Peptide-(323-339)

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Compound of Interest

Compound Name:	*OVA Peptide (323-339)*
Cat. No.:	*B13384289*

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An In-depth Technical Guide to **OVA Peptide (323-339)** for Immunological Research

Introduction

The chicken ovalbumin (OVA) peptide 323-339 is a paramount tool in immunology, serving as a model antigen for studying T-cell mediated immune responses. As an immunodominant epitope of the full ovalbumin protein, it is extensively used to investigate the mechanisms of antigen presentation, T-cell activation, and allergic responses.[1][2][3] This guide provides a comprehensive overview of the peptide's core properties, experimental applications, and the underlying immunological pathways for researchers, scientists, and professionals in drug development.

Core Properties and Characteristics

OVA (323-339) is a linear peptide epitope that acts as a major Major Histocompatibility Complex (MHC) class II-restricted T-cell epitope.[1] It is particularly significant in studies involving BALB/c mice, where it is responsible for 25-35% of the T-cell response to the entire OVA protein.[2]

Table 1: Core Properties of **OVA Peptide (323-339)**

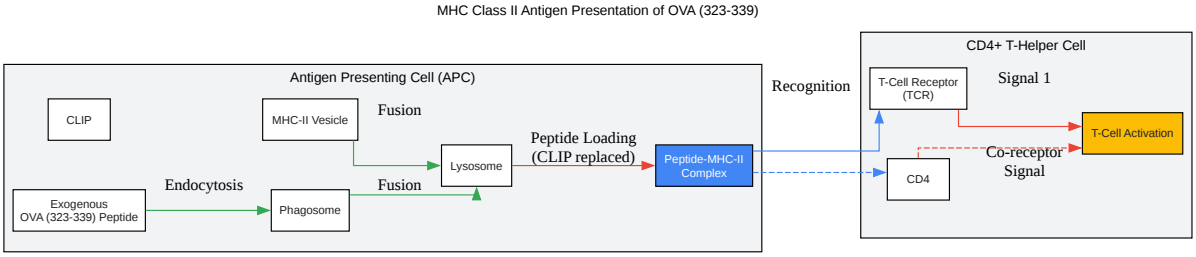
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Property	Value
Amino Acid Sequence	H-Ile-Ser-Gln-Ala-Val-His-Ala-Ala-His-Ala-Glu-Ile-Asn-Glu-Ala-Gly-Arg-OH[1][4]
Molecular Formula	$C_{74}H_{120}N_{26}O_{25}$[3][5]
Molecular Weight	1773.91 g/mol [2][3][5]
MHC Restriction	I-A^d (primarily in BALB/c mice)[1][3][6]
Immunological Role	CD4+ T-cell epitope, B-cell epitope[1]
Primary Applications	In vitro T-cell activation, in vivo immunization, allergy and asthma models[1][2]
Physical Form	Commonly supplied as a lyophilized powder[1][7]
Solubility	Soluble in water (recommended up to 1mg/ml)[3][5][7]

Immunological Mechanisms and Pathways

The primary function of OVA (323-339) in research is to elicit a CD4+ T-helper cell response. This process begins with the uptake of the peptide by Antigen Presenting Cells (APCs), such as dendritic cells or macrophages.

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Caption: MHC Class II presentation of OVA (323-339) to a CD4+ T-cell.

The peptide is processed within the endosomal-lysosomal pathway and loaded onto MHC class II molecules. The resulting peptide-MHC-II complex is then transported to the cell surface for presentation to CD4+ T-helper cells. Recognition of this complex by a specific T-cell receptor (TCR), along with co-stimulatory signals, leads to T-cell activation, proliferation, and cytokine secretion.

Experimental Protocols and Applications

OVA (323-339) is a versatile tool used in a variety of standard immunological assays.[1]

1. In Vitro T-Cell Proliferation Assay

This assay measures the proliferation of OVA-specific T-cells in response to stimulation with the peptide.

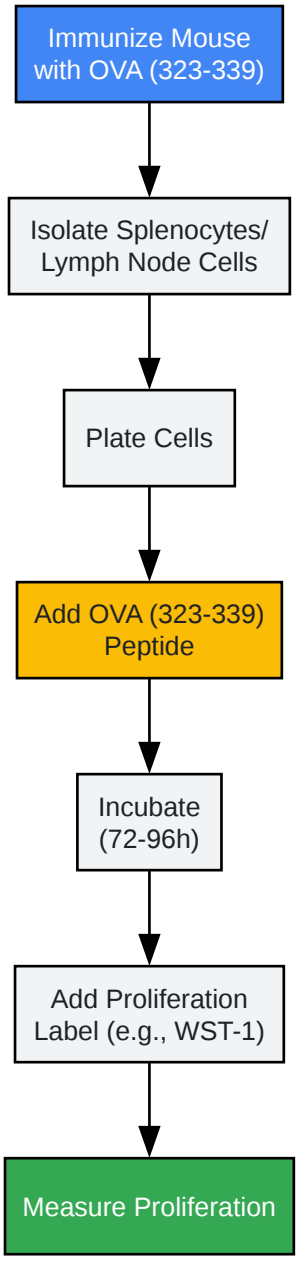
- Objective: To quantify the antigen-specific T-cell response.
- Methodology:

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- Isolate splenocytes or lymph node cells from mice previously immunized with OVA (323-339).
- Plate the cells in a 96-well plate at a density of 2-5 x 10^5 cells/well.
- Add varying concentrations of OVA (323-339) peptide (e.g., 0.1, 1, 10 µg/mL) to the wells.
- Incubate for 72-96 hours at 37°C, 5% CO_2.
- Add a proliferation indicator such as ^{3}H-thymidine or a colorimetric reagent (e.g., WST-1) for the final 18-24 hours of culture.
- Measure proliferation by quantifying radioisotope incorporation or absorbance.

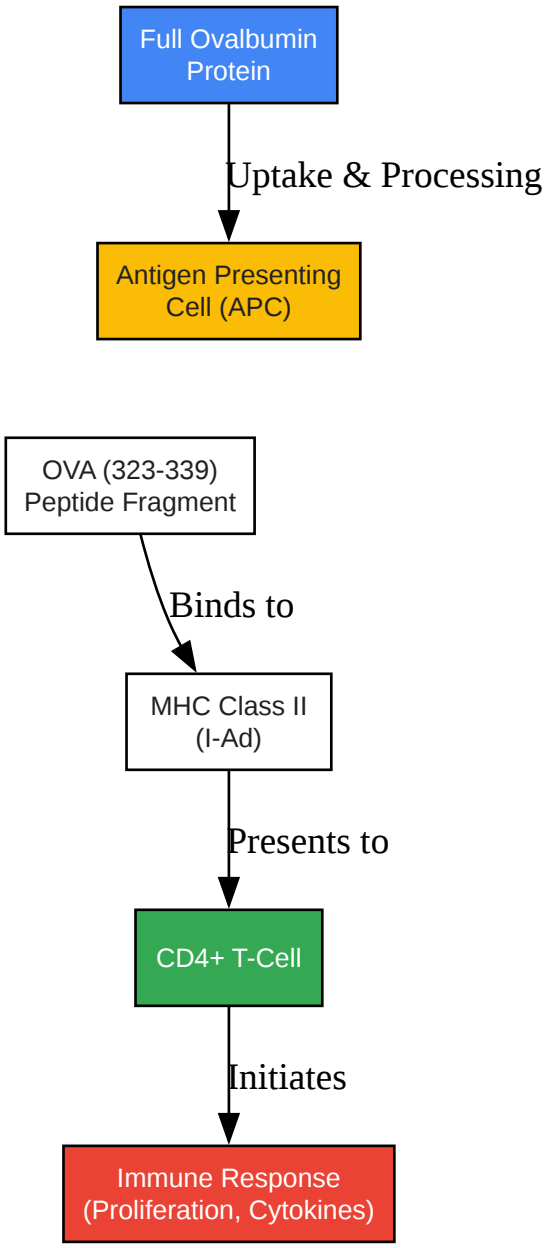
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Workflow for In Vitro T-Cell Proliferation Assay



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Relationship of OVA Components in Immune Recognition



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